

Proper Disposal of Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone (BSOCOES)

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Compound of Interest

Compound Name: Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone

Cat. No.: B014174

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Essential guidance for the safe and compliant disposal of **Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone (BSOCOES)**, a common crosslinking reagent in research and drug development.

This document provides a step-by-step protocol for the proper disposal of **Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone** (CAS No. 57683-72-4), ensuring the safety of laboratory personnel and adherence to environmental regulations. While some safety data sheets (SDS) classify this compound as non-hazardous, it is a prudent practice to neutralize its reactivity before disposal due to its functional N-hydroxysuccinimide (NHS) ester groups.

Material Properties Summary

A comprehensive understanding of the material's properties is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for **Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone**.

Property	Value
Molecular Formula	C ₁₄ H ₁₆ N ₂ O ₁₂ S
Molecular Weight	436.35 g/mol
Appearance	White Solid
Melting Point	169-173°C
Solubility in Water	Slightly soluble (6.5 g/L at 25°C)[1]
Primary Reactivity	Reacts with primary amines

Detailed Disposal Protocol

The recommended disposal procedure for BSOCOES involves a two-stage process: chemical inactivation through hydrolysis, followed by disposal as non-hazardous chemical waste, in accordance with local and institutional regulations. The NHS ester groups are susceptible to hydrolysis, which breaks the ester linkage, rendering the compound significantly less reactive.

Personnel Protective Equipment (PPE) Required:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Step 1: Chemical Inactivation (Hydrolysis)

This procedure should be performed in a chemical fume hood.

- Prepare a 1 M Sodium Hydroxide (NaOH) Solution: Carefully prepare a 1 M solution of NaOH in water.
- Dissolve BSOCOES: For every 1 gram of BSOCOES waste, use a sufficient amount of a suitable solvent in which it is soluble, such as Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO), to fully dissolve the material.

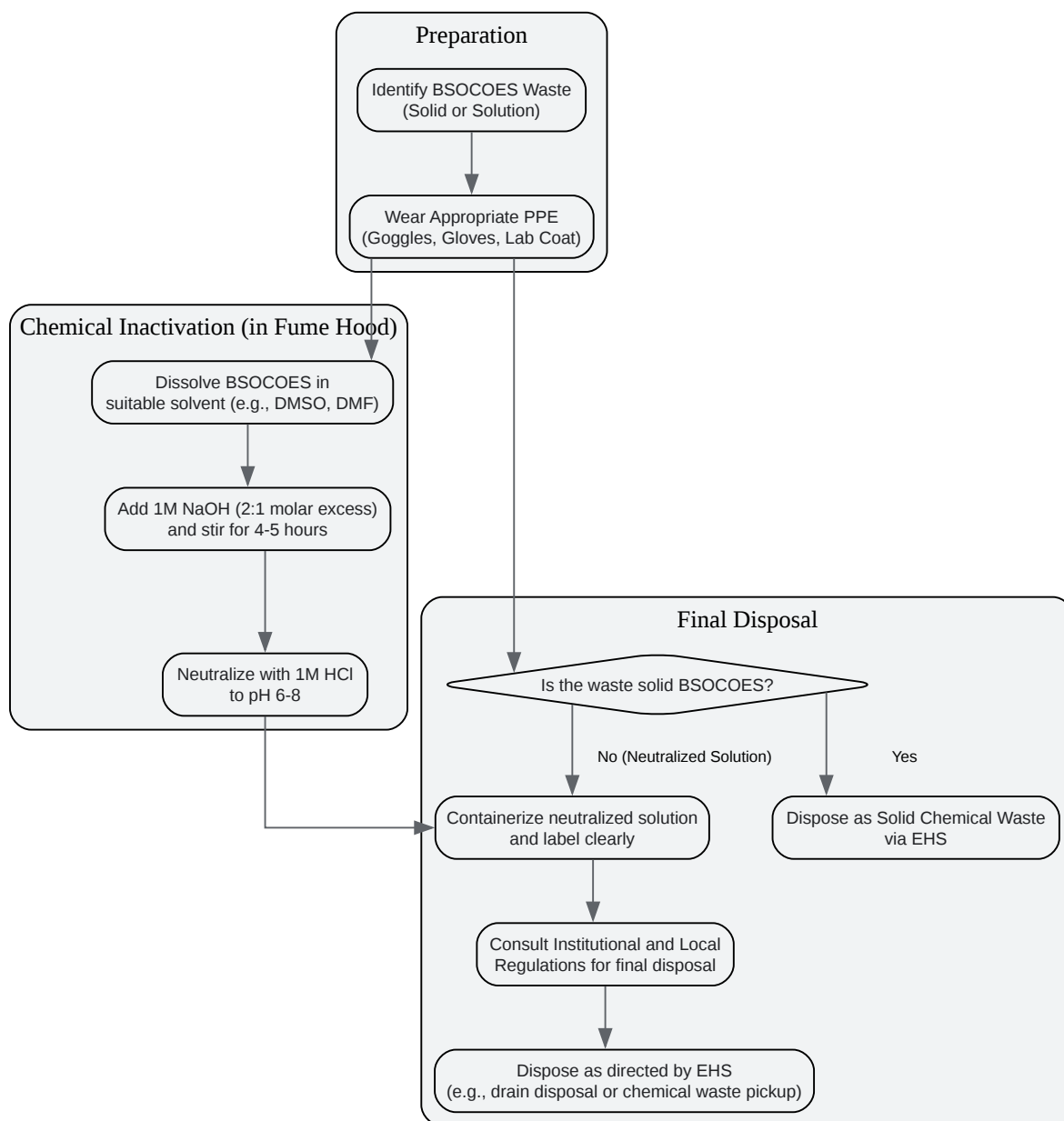
- **Initiate Hydrolysis:** While stirring the dissolved BSOCOES solution, slowly add the 1 M NaOH solution. A 2:1 molar excess of NaOH to the BSOCOES is recommended to ensure complete hydrolysis.
- **Stir the Mixture:** Allow the mixture to stir at room temperature for a minimum of 4-5 hours. This will hydrolyze the NHS esters into N-hydroxysuccinimide (NHS) and the corresponding sulfone-containing dicarboxylic acid.
- **Neutralization:** After the hydrolysis period, neutralize the solution to a pH between 6 and 8 by slowly adding a 1 M Hydrochloric Acid (HCl) solution. Use pH paper to monitor the pH.

Step 2: Waste Disposal

- **Containerize the Waste:** Transfer the neutralized solution into a clearly labeled waste container. The label should include "Hydrolyzed **Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone** waste" and the date.
- **Consult Local Regulations:** Although the parent compound is listed as non-hazardous and the hydrolysis products are generally considered to be of low toxicity, it is imperative to consult your institution's Environmental Health and Safety (EHS) office for guidance on the final disposal of the neutralized solution. Depending on local regulations, it may be permissible for drain disposal with copious amounts of water, or it may need to be collected as chemical waste.
- **Solid Waste:** Any unused solid BSOCOES should be collected in its original container or a sealed, labeled bag and disposed of as solid chemical waste through your institution's EHS program. Do not mix it with other waste streams.
- **Decontamination:** Wipe down the work area and any contaminated equipment with soap and water. Dispose of any contaminated wipes or PPE in the solid chemical waste container.

Experimental Workflow and Disposal Decision Process

The following diagram illustrates the logical steps for the proper disposal of BSOCOES.



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Caption: Disposal workflow for **Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone**.

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References

- 1. chembk.com [chembk.com]
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